

Tellurium-132: A Comprehensive Technical Guide on its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tellurium-132

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Abstract

This technical guide provides an in-depth overview of the discovery, history, and key characteristics of the radioisotope **Tellurium-132** (^{132}Te). It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this significant fission product. The guide details its radioactive decay properties, production methods, and the experimental protocols for its separation and purification. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, this document includes graphical representations of the decay pathway of **Tellurium-132** and a typical experimental workflow for its isolation, rendered using the DOT language for precise visualization of the underlying processes.

Introduction

Tellurium-132 is a significant radionuclide, primarily known as a fission product of uranium and plutonium. With a half-life of approximately 3.2 days, it is a key contributor to radioactivity in the initial period following a nuclear fission event. Its decay product, Iodine-132 (^{132}I), is a short-lived gamma emitter with applications in medical diagnostics. A comprehensive understanding of the discovery, properties, and handling of **Tellurium-132** is crucial for various fields, including nuclear medicine, radiochemistry, and nuclear forensics.

Discovery and History

The element Tellurium was first identified in 1782 by Franz Joseph Müller von Reichenstein and was named in 1798 by Martin Heinrich Klaproth, who isolated it.^{[1][2]} The discovery of its various isotopes, however, unfolded much later with the advent of nuclear physics and radiochemistry.

The specific isotope, **Tellurium-132**, was first identified in 1948.^[3] Its discovery is situated in the post-World War II era, a period of intense research into the products of nuclear fission, largely spurred by the activities of the Manhattan Project.^[4] The work of Otto Hahn and Fritz Strassmann in the late 1930s, which led to the discovery of nuclear fission, laid the groundwork for the identification of numerous fission products, including isotopes of tellurium.^{[5][6]} While Hahn and Strassmann are credited with the discovery of fission through the identification of barium isotopes as fission products, the specific identification of **Tellurium-132** as a fission product occurred in the subsequent years of detailed radiochemical analysis of irradiated uranium.^{[6][7]}

The historical methods for identifying new radioisotopes in this period typically involved the chemical separation of elements from a complex mixture of fission products, followed by the characterization of their radioactive emissions to determine their half-lives and decay energies.^[8]

Quantitative Data

The following tables summarize the key physical and nuclear properties of **Tellurium-132**.

Table 1: Physical and Nuclear Properties of Tellurium-132

Property	Value	Reference
Atomic Number (Z)	52	[3]
Mass Number (A)	132	[3]
Neutron Number (N)	80	[3]
Isotopic Mass	131.908547(4) u	[3]
Mass Excess	-85.18792 MeV	[3]
Binding Energy	1109.91976055 MeV	[3]
Spin and Parity	0+	[3]
Year of Discovery	1948	[3]

Table 2: Radioactive Decay Properties of Tellurium-132

Property	Value	Reference
Half-life ($T_{1/2}$)	3.204 ± 0.013 days	[3]
Decay Mode	β^- (Beta minus)	[3]
Daughter Isotope	^{132}I (Iodine-132)	[3]
Decay Energy (Q)	0.515 ± 0.003 MeV	[3]
Beta Decay Energy ($E_{\beta, \text{max}}$)	0.493 ± 0.004 MeV	[3]
Parent Nuclides	^{132}Sb , ^{252}Cf (spontaneous fission)	[3]

Table 3: Gamma Ray Emissions from Tellurium-132 Decay

Note: Gamma rays are emitted from the decay of the daughter nuclide, Iodine-132.

Energy (keV)	Intensity (%)
49.72	17.0
111.76	1.98
116.30	2.23
228.16	100

Table 4: Cumulative Fission Yield of Tellurium-132

Fissioning Nuclide	Neutron Energy	Fission Yield (%)
^{235}U	Thermal (0.0253 eV)	4.283
^{235}U	Fast (1.0 MeV)	4.564
^{238}U	Fast (1.0 MeV)	5.145
^{239}Pu	Thermal (0.0253 eV)	5.202
^{239}Pu	Fast (1.0 MeV)	5.090

Experimental Protocols

The isolation of **Tellurium-132** is a critical step in its study and application. As a fission product, it is typically found in a complex mixture of other radioactive isotopes. The following sections detail the methodologies for its separation.

Separation of Tellurium-132 from Fission Products

A common source of **Tellurium-132** is the fission of Uranium-235 in a nuclear reactor. The separation process involves isolating tellurium from other fission products.

Methodology: Precipitation and Ion-Exchange Chromatography

- **Dissolution of Target:** The irradiated uranium target is dissolved in a suitable acid, such as nitric acid.

- **Initial Separation:** An initial separation of tellurium can be achieved through precipitation. Tellurium, along with other elements, can be precipitated from the acidic solution.
- **Ion-Exchange Chromatography:** The dissolved precipitate is then passed through an anion-exchange resin column (e.g., Dowex-1x8).
 - **Adsorption:** In a hydrochloric acid medium, tellurium forms anionic chloride complexes which are adsorbed by the resin.
 - **Elution:** Interfering ions are washed from the column with specific eluents. Tellurium can then be selectively eluted with a suitable reagent.

Separation of Iodine-132 from Tellurium-132 ($^{132}\text{Te}/^{132}\text{I}$ Generator)

The decay of **Tellurium-132** produces its daughter isotope, Iodine-132. This parent-daughter relationship is utilized to create a radionuclide generator system for producing short-lived ^{132}I for medical use.

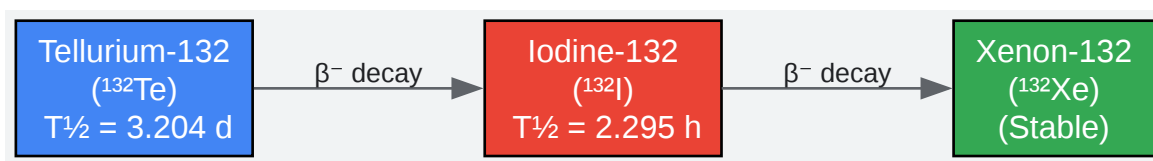
Methodology: Alumina Chromatography

- **Generator Column Preparation:** A chromatography column is prepared with a stationary phase of alumina (Al_2O_3).
- **Loading of Tellurium-132:** A solution containing **Tellurium-132** in the form of tellurite (TeO_3^{2-}) is passed through the alumina column. The tellurite ions are strongly adsorbed onto the alumina.
- **Elution of Iodine-132:** As **Tellurium-132** decays to Iodine-132, the iodide ions (I^-) can be selectively eluted from the column using a dilute basic solution, such as a weak ammonia solution. The tellurite remains bound to the alumina. This process is often referred to as "milking" the generator.

Mandatory Visualizations

Decay Pathway of Tellurium-132

The following diagram illustrates the decay chain originating from **Tellurium-132**.

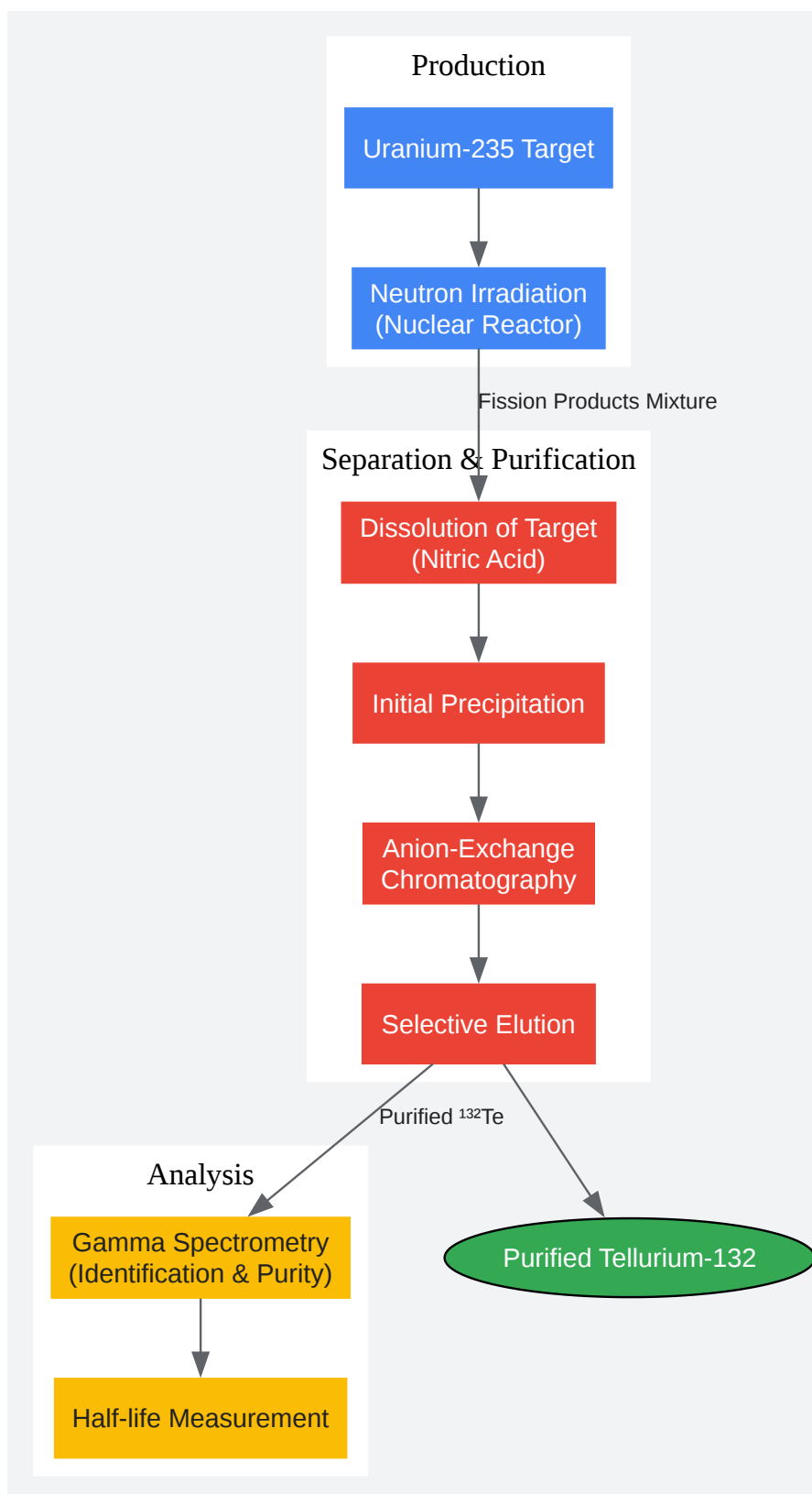


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Caption: Decay chain of **Tellurium-132** to stable Xenon-132.

Experimental Workflow for Tellurium-132 Separation

The diagram below outlines a typical experimental workflow for the separation and purification of **Tellurium-132** from irradiated uranium.



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Caption: Workflow for the production and separation of **Tellurium-132**.

Conclusion

Tellurium-132 remains a radionuclide of significant interest due to its prevalence as a fission product and its role as a generator for the medically relevant Iodine-132. Its discovery in the mid-20th century was a direct result of the burgeoning field of radiochemistry and the intensive study of nuclear fission. The methodologies developed for its separation and purification are foundational techniques in radiochemical processing. This guide has provided a comprehensive overview of the historical context, key quantitative data, and experimental protocols associated with **Tellurium-132**, serving as a valuable resource for the scientific community.

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